

Personal protective equipment for handling Shmt-IN-4

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Compound of Interest

Compound Name: Shmt-IN-4

Cat. No.: B15614230

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Essential Safety and Handling Guide for Shmt-IN-4

Disclaimer: As a novel research chemical, a specific Safety Data Sheet (SDS) for **Shmt-IN-4** is not publicly available. This guide is based on general safety protocols for handling new or uncharacterized chemical compounds and information on its chemical class, pyrazolopyran derivatives. Researchers must treat **Shmt-IN-4** as potentially hazardous and exercise extreme caution. Always consult with your institution's Environmental Health and Safety (EHS) office for specific guidance.

Shmt-IN-4 is a pyrazolopyran derivative that functions as an inhibitor of the enzyme serine hydroxymethyltransferase (SHMT).[1][2][3] Due to the lack of specific toxicity data, a conservative approach to handling is mandatory to ensure the safety of all laboratory personnel.[4][5][6]

Key Safety and Physical Data

Without a formal SDS, definitive physical and toxicological properties of **Shmt-IN-4** are unknown. The following table outlines the necessary data points that should be requested from the supplier or determined experimentally under controlled conditions. The provided data for the molecular formula and weight are based on available information for a similar compound, SHMT-IN-1.[7]

Property	Data	Notes and Recommended Actions
Chemical Class	Pyrazolopyran derivative	Handle with caution due to potential biological activity.
Molecular Formula	C18H16Cl2N4O	Data for a related compound. [7]
Molecular Weight	375.25 g/mol	Data for a related compound. [7]
Appearance	Solid (Assumed)	Handle as a fine powder, potential for aerosolization. [4]
Solubility	Soluble in DMSO	Use appropriate solvent-resistant gloves and eye protection. [7]
Acute Toxicity	Data Not Available	Assume high toxicity. Avoid all routes of exposure. [4]
Carcinogenicity	Data Not Available	Treat as a potential carcinogen. [4]
Mutagenicity	Data Not Available	Treat as a potential mutagen. [4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to prevent exposure.

- Engineering Controls:
 - Chemical Fume Hood: All manipulations of solid **Shmt-IN-4** and its solutions must be performed in a certified chemical fume hood.[\[4\]](#)
 - Ventilated Balance Enclosure: Use a powder-specific ventilated enclosure when weighing the solid compound to control aerosol generation.[\[4\]](#)
- Individual PPE:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[4]
- Hand Protection: Use nitrile or neoprene gloves, with double-gloving highly recommended. Consult glove manufacturer data for breakthrough times with the solvents in use.[4]
- Body Protection: A fully fastened laboratory coat is required to protect skin and clothing.[4]
- Respiratory Protection: If handling outside of a fume hood is unavoidable, a NIOSH-approved respirator (e.g., N95 or higher) is mandatory.[4]

Operational and Disposal Plans

A strict, step-by-step protocol minimizes risk during handling and disposal.

Handling Protocol

- Preparation: Before starting, ensure all necessary PPE is donned correctly. Confirm that the fume hood or ventilated enclosure is operational.
- Weighing: Conduct all weighing within the ventilated enclosure. Use dedicated spatulas and weighing containers. Securely cap the primary container immediately after dispensing.[4]
- Solubilization: In the fume hood, add solvent to the weighed compound slowly to prevent splashing. If sonication or vortexing is needed, ensure the vessel is tightly capped. Clearly label the final solution with the chemical name, concentration, solvent, and date.[4]
- Storage: Store **Shmt-IN-4** in a clearly labeled, tightly sealed container in a designated, ventilated, and secure area. For compounds sensitive to light or moisture, use an amber vial inside a desiccator.[4]

Disposal Protocol

All materials contaminated with **Shmt-IN-4** must be treated as hazardous waste.

- Solid Waste: All contaminated disposables (e.g., gloves, pipette tips, weighing boats) must be placed in a dedicated, labeled hazardous waste container.[4]

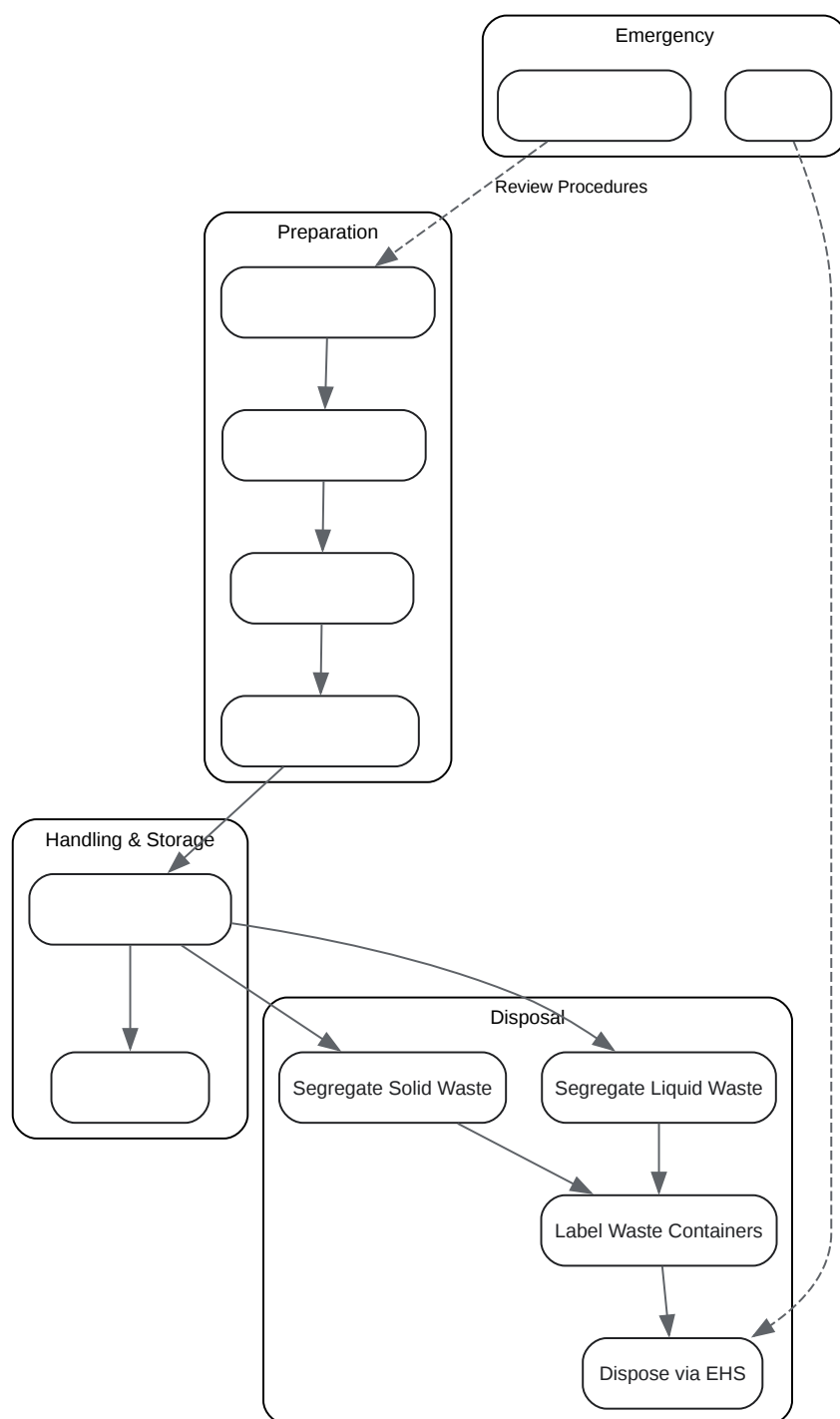
- Liquid Waste: Collect all solutions containing **Shmt-IN-4** in a sealed, properly labeled hazardous waste container.[\[4\]](#)
- Compliance: Adhere strictly to all institutional and local regulations for the disposal of hazardous chemical waste.[\[4\]](#)[\[8\]](#)

Emergency Procedures

- Skin Exposure: Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek prompt medical attention.[\[4\]](#)
- Eye Exposure: Flush eyes immediately with an eyewash station for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[4\]](#)
- Inhalation: Move the individual to fresh air. If breathing is labored, provide oxygen. Seek medical attention.[\[4\]](#)
- Ingestion: DO NOT induce vomiting. Rinse the mouth thoroughly with water. Seek immediate medical attention.[\[4\]](#)
- Spill: Evacuate the area and notify laboratory personnel. For minor spills, trained individuals with appropriate PPE and spill kits may proceed with cleanup. For major spills, evacuate the laboratory and contact the institutional EHS office immediately.[\[4\]](#)

Visual Workflow

The following diagram illustrates the essential workflow for safely handling **Shmt-IN-4**.



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Caption: Workflow for the safe handling of **Shmt-IN-4** from preparation to disposal.

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